

The Natural Occurrence of (S)-methyl 2-hydroxy-3-methylbutanoate: A Technical Guide

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Compound of Interest

Compound Name: (S)-methyl 2-hydroxy-3-methylbutanoate

Cat. No.: B179402

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This technical guide provides a comprehensive overview of the natural occurrence of **(S)-methyl 2-hydroxy-3-methylbutanoate**, a chiral ester of interest in flavor chemistry, biotechnology, and as a potential chiral building block in pharmaceutical synthesis. This document details its biosynthetic origins, reported natural sources, quantitative data, and methodologies for its analysis.

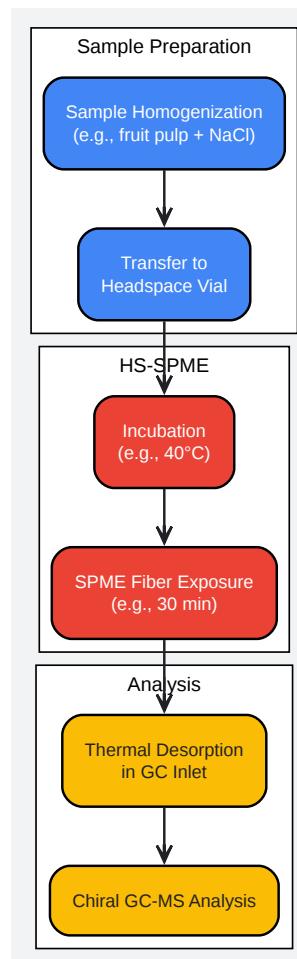
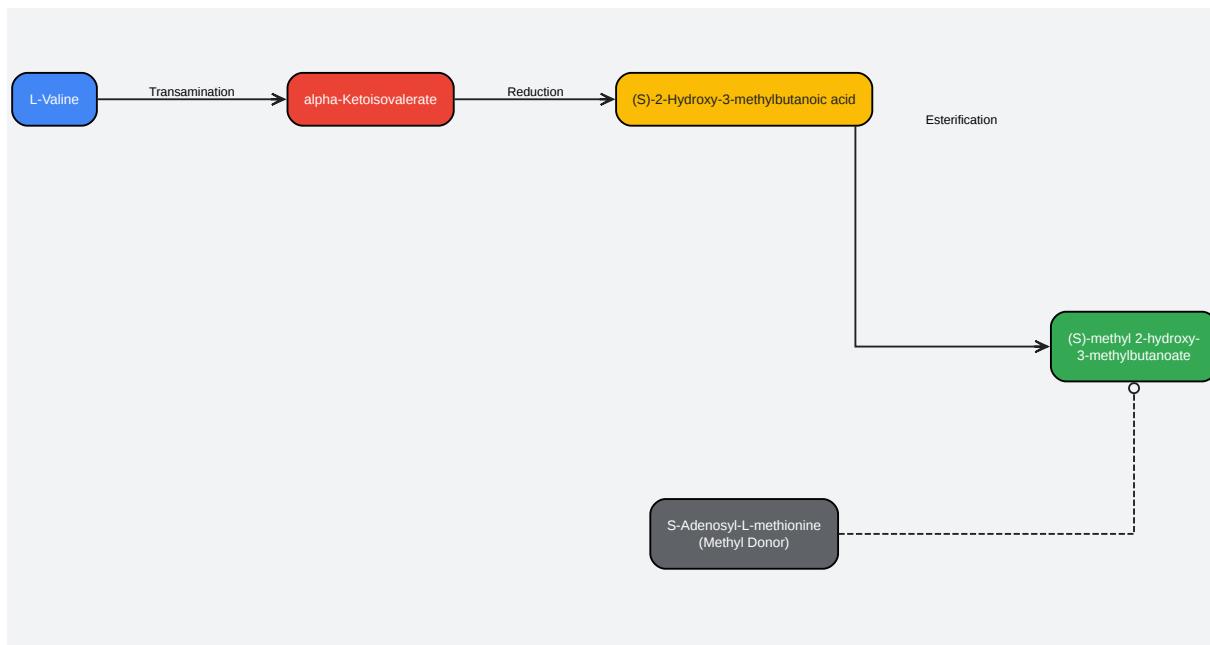
Introduction

(S)-methyl 2-hydroxy-3-methylbutanoate is the methyl ester of (S)-2-hydroxy-3-methylbutanoic acid. The parent acid is a known natural metabolite derived from the catabolism of the essential amino acid L-valine. While the acid form is documented in various biological systems, the natural occurrence of its methyl ester is less extensively reported but is of significant interest due to its potential contribution to the aroma profiles of fruits and fermented products.

Biosynthesis

The biosynthesis of **(S)-methyl 2-hydroxy-3-methylbutanoate** is intrinsically linked to the metabolic pathway of L-valine. The initial steps involve the conversion of L-valine to its corresponding α -hydroxy acid, (S)-2-hydroxy-3-methylbutanoic acid. The subsequent esterification to form the methyl ester is likely catalyzed by specific enzymes, such as

methyltransferases, which utilize S-adenosyl-L-methionine (SAM) as a methyl donor, or through the action of alcohol acyltransferases in the presence of methanol.



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